

Essential Safety and Operational Guide for Handling PI3Ky Inhibitor AZ2

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Compound of Interest

Compound Name: AZ2
Cat. No.: B1192191

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of PI3Ky inhibitor **AZ2** (CAS: 2231760-33-9). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and maintaining experimental integrity.

While PI3Ky inhibitor **AZ2** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS), standard laboratory safety practices should always be observed to minimize any potential risks[1].

Quantitative Data Summary

A summary of the key quantitative data for PI3Ky inhibitor **AZ2** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C20H23N3O2S	[1]
Molecular Weight	369.48 g/mol	[1][2]
CAS Number	2231760-33-9	[1][2]
pIC50 (for PI3Ky)	9.3	[2]
Solubility (25°C)	DMSO 50 mg/mL	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month	[2]

Personal Protective Equipment (PPE)

Even with non-hazardous substances, a comprehensive PPE strategy is a cornerstone of safe laboratory practice. The following PPE is recommended when handling PI3Ky inhibitor **AZ2**.

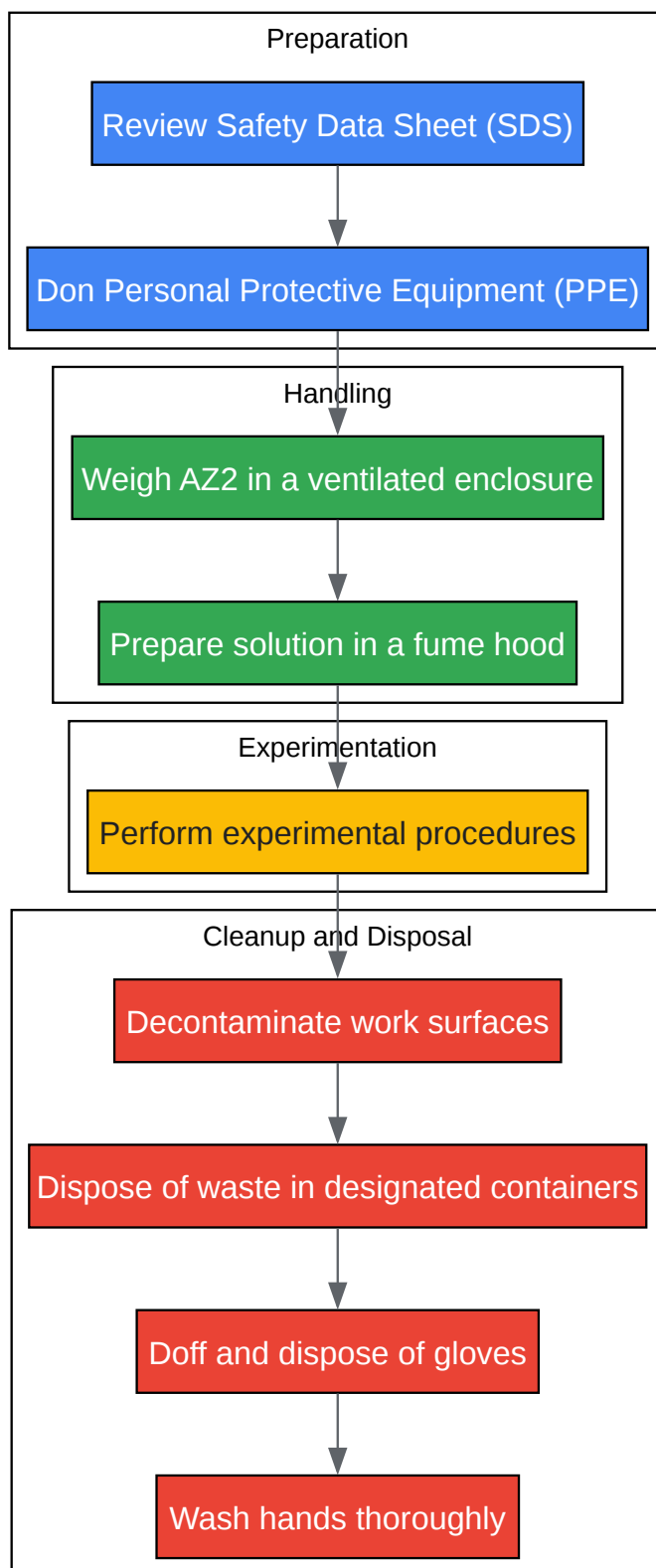
PPE Category	Item	Specifications and Recommendations
Eye/Face Protection	Safety Goggles	Use safety goggles with side protection to shield against accidental splashes.
Skin Protection	Laboratory Coat	A standard laboratory coat should be worn to protect street clothes from contamination.
Chemical-Resistant Gloves	Wear suitable chemical-resistant gloves tested according to EN 374. It is recommended to check the chemical resistance of the gloves with the supplier.	
Respiratory Protection	Not Required	Respiratory protection is not required under normal handling conditions with adequate ventilation.
Hand Hygiene	Hand Washing	Wash hands thoroughly after handling the substance, before breaks, and at the end of the workday.

Operational and Disposal Plans

A clear and systematic approach to handling and disposal is essential for both safety and regulatory compliance.

Experimental Workflow for Handling **AZ2**

The following diagram outlines a standard workflow for handling PI3Ky inhibitor **AZ2** in a laboratory setting.



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Caption: A standard workflow for the safe handling of PI3Ky inhibitor **AZ2**.

Disposal Plan

Proper disposal of chemical waste is critical to prevent environmental contamination and ensure compliance with institutional and regulatory guidelines.

- **Solid Waste:** Dispose of solid PI3Ky inhibitor **AZ2** and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated chemical waste container.
- **Liquid Waste:** Solutions containing PI3Ky inhibitor **AZ2** should be collected in a clearly labeled hazardous waste container. Do not dispose of down the drain.
- **Empty Containers:** Empty containers should be rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The rinsed container can then be disposed of as regular laboratory glass or plastic waste, depending on institutional policies.
- **Contaminated PPE:** Used gloves and other contaminated disposable PPE should be placed in a designated solid waste container.

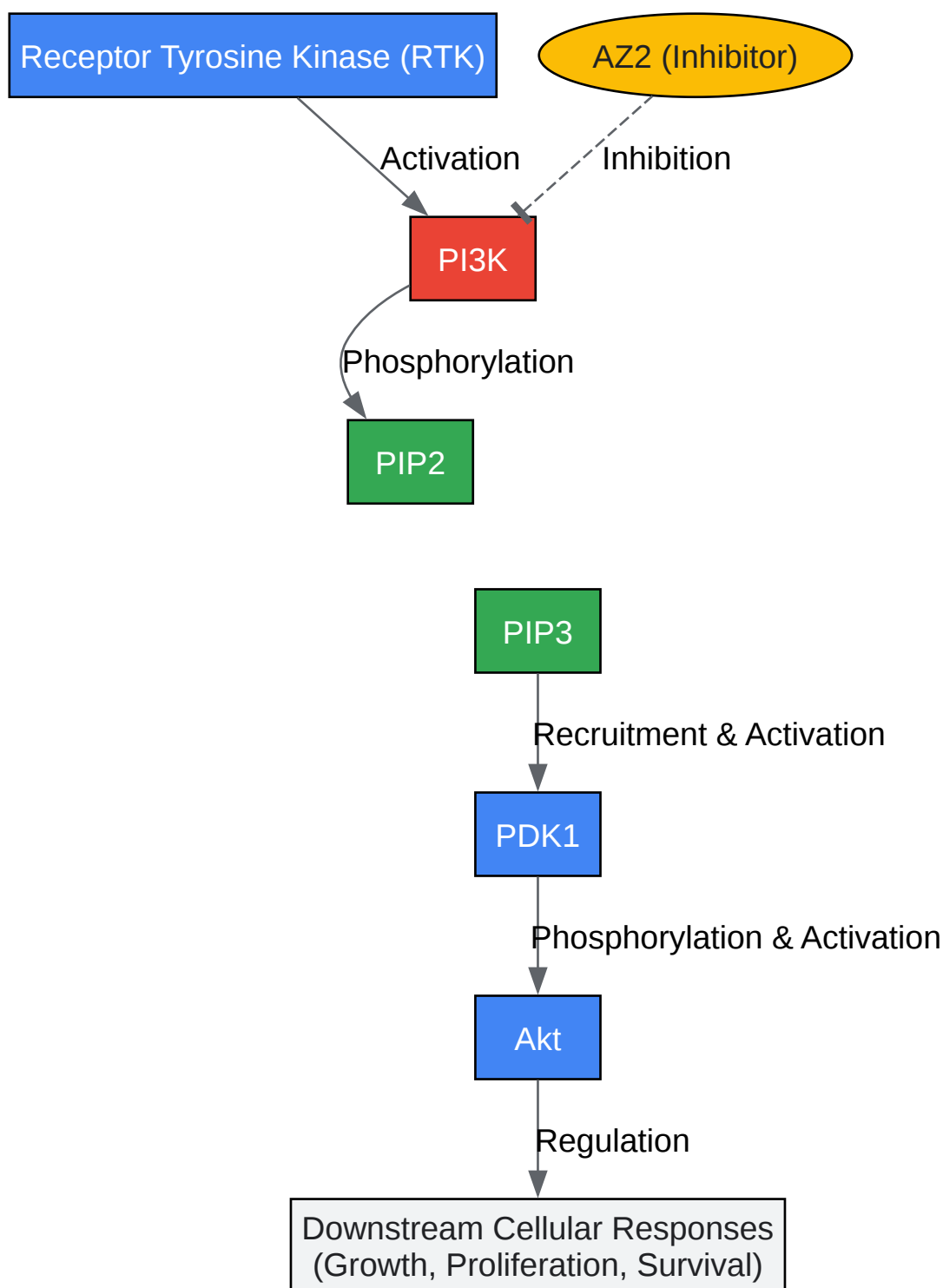
Experimental Protocols and Signaling Pathways

Understanding the mechanism of action of PI3Ky inhibitor **AZ2** is key to its application in research.

PI3K/Akt Signaling Pathway

PI3Ky inhibitor **AZ2** is a highly selective inhibitor of the p110 γ catalytic subunit of phosphoinositide 3-kinase (PI3K). The PI3K/Akt signaling pathway is a crucial intracellular pathway that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and motility. In the context of inflammation and immunity, PI3Ky plays a key role in the migration and activation of leukocytes.

The diagram below illustrates a simplified representation of the PI3K/Akt signaling pathway and the point of inhibition by **AZ2**.



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Caption: The PI3K/Akt signaling pathway with the inhibitory action of **AZ2**.

By inhibiting PI3Ky, **AZ2** can modulate the downstream effects of this pathway, making it a valuable tool for research into inflammatory and immune diseases.

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References

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